

Cyclopentylacetyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cyclopentylacetyl chloride

Cat. No.: B075111

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1122-99-2

This technical guide provides an in-depth overview of **Cyclopentylacetyl chloride**, a key intermediate in pharmaceutical and chemical synthesis. It covers its chemical properties, synthesis, and key reactions, with a focus on practical applications for research and development.

Chemical and Physical Properties

Cyclopentylacetyl chloride is a colorless to pale yellow liquid.^[1] It is known for its pungent odor and is sensitive to moisture, reacting with water.^{[1][2]} This reactivity is a key aspect of its utility in organic synthesis.

Property	Value	Reference
CAS Number	1122-99-2	[2] [3] [4] [5]
Molecular Formula	C7H11ClO	[1] [2] [3] [5]
Molecular Weight	146.61 g/mol	[2] [3] [6]
Boiling Point	57-58°C at 10 mmHg; 186°C at 760 mmHg	[3] [7]
Density	1.087 g/cm ³	[3] [7]
Refractive Index	1.4622 - 1.4625	[2] [3] [7]
Flash Point	71.1°C	[7]
Solubility	Reacts with water	[2] [3] [8]

Synthesis of Cyclopentylacetyl Chloride

The primary method for synthesizing **Cyclopentylacetyl chloride** is through the reaction of cyclopentylacetic acid with a chlorinating agent, most commonly thionyl chloride.[\[1\]](#)[\[9\]](#)

Experimental Protocol: Synthesis from Cyclopentylacetic Acid

This protocol is based on a reported high-yield synthesis.[\[9\]](#)

Materials:

- Cyclopentaneacetic acid (50 g)
- Thionyl chloride (51 g)
- N,N-dimethylformamide (DMF) (2.9 ml)

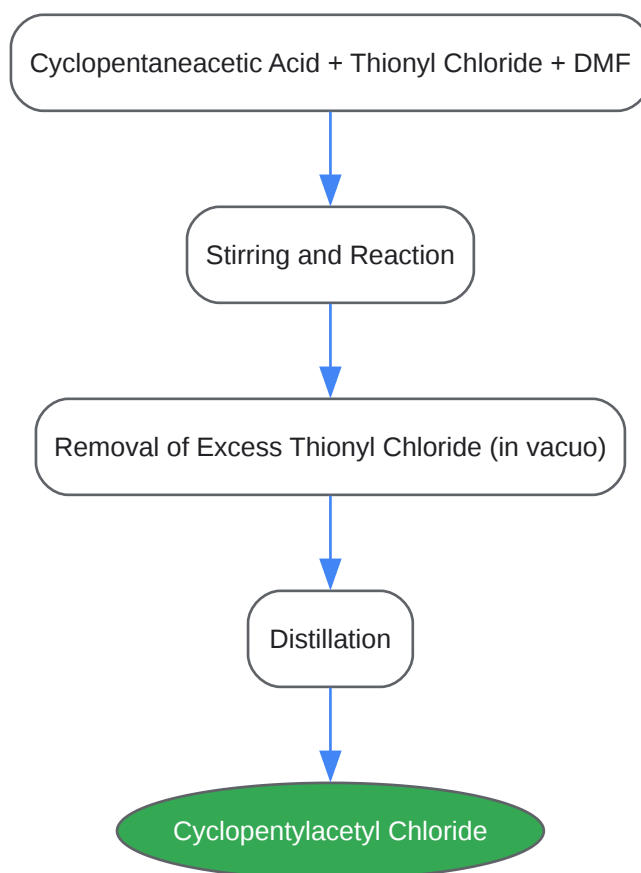
Procedure:

- In a suitable reaction vessel, dissolve 50 g of cyclopentaneacetic acid in 2.9 ml of N,N-dimethylformamide.

- With stirring, add 51 g of thionyl chloride dropwise over a period of 15 minutes.
- Continue stirring the reaction mixture for an additional 60 minutes after the addition is complete.
- Remove the excess thionyl chloride under reduced pressure (in vacuo).
- Distill the residual oil to obtain the final product.

Expected Yield: 55.4 g (97%) of **Cyclopentylacetyl chloride**, with a boiling point of 57°-58° C at 10 mmHg.[9]

A logical workflow for this synthesis is depicted below.



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Caption: Synthesis workflow for **Cyclopentylacetyl chloride**.

Key Reactions and Applications

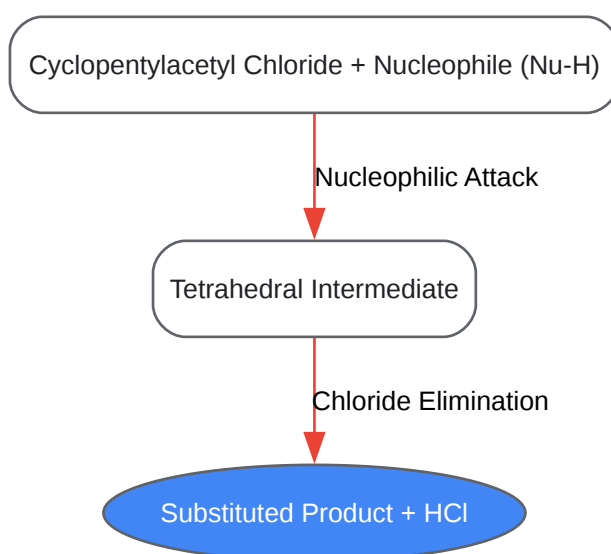
Cyclopentylacetyl chloride is a versatile reagent primarily used as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.[1][2][3][8] Its reactivity is centered around the electrophilic acyl chloride group.

Nucleophilic Acyl Substitution

The chloride atom is a good leaving group, making the carbonyl carbon susceptible to attack by nucleophiles. This is the basis for its most common applications.

- Amide Formation: Reacts with amines to form amides.[1]
- Ester Formation: Reacts with alcohols to form esters.[1]
- Hydrolysis: Reacts with water to produce cyclopentylacetic acid and hydrochloric acid.[1]

The general mechanism for nucleophilic acyl substitution is illustrated below.



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Caption: General mechanism of nucleophilic acyl substitution.

Other Significant Reactions

- Friedel-Crafts Acylation: Used to introduce the cyclopentylacetyl group onto aromatic rings.
[1]
- Reduction: Can be reduced to form cyclopentylacetaldehyde using reducing agents like lithium aluminum hydride.[1]

These reactions allow for the incorporation of the cyclopentylacetyl moiety into a wide array of molecular scaffolds, which is valuable for the synthesis of novel compounds with potential biological activity.[1]

Safety and Handling

Cyclopentylacetyl chloride is a corrosive and lachrymatory (tear-inducing) compound that can cause severe skin burns and eye damage.[1][6][8][10] It is also combustible.[8]

Handling Precautions:

- Handle in a well-ventilated area, preferably in a fume hood.[1][10]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1][10]
- Keep away from moisture, heat, sparks, and open flames.[2][8][10]
- Store in a cool, dry, and well-ventilated place in a tightly sealed container, preferably under an inert gas.[2][8]

In case of exposure:

- Skin contact: Immediately flush with plenty of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[10]
- Eye contact: Immediately flush with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[10]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[10]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[10]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[10]

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